

Preparing Stock Solutions of ICG-Carboxylic Acid: An Application Note and Protocol

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Compound of Interest

Compound Name: ICG-carboxylic acid

Cat. No.: B12422682

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This document provides detailed application notes and protocols for the preparation of **ICG-carboxylic acid** stock solutions. Indocyanine green (ICG) is a near-infrared (NIR) fluorescent dye widely used in various biomedical applications, including in vivo imaging, photodynamic therapy, and bioconjugation.[1][2][3] **ICG-carboxylic acid**, a derivative of ICG, features a terminal carboxylic acid group that enables its conjugation to amine-containing molecules such as proteins, antibodies, and peptides.[1] Proper preparation and storage of **ICG-carboxylic acid** stock solutions are critical for ensuring experimental reproducibility and success.

Application Notes

ICG-carboxylic acid is primarily soluble in organic solvents such as dimethyl sulfoxide (DMSO) and dimethylformamide (DMF).[1] Aqueous solutions of ICG are known to be unstable and prone to degradation, which can be mitigated by using organic solvents for stock solutions and storing them under appropriate conditions. For bioconjugation, a freshly prepared stock solution in anhydrous DMSO is recommended to ensure the reactivity of the carboxylic acid group.

Key Properties and Recommendations

Quantitative data regarding the properties, recommended storage, and typical concentrations for **ICG-carboxylic acid** are summarized in the tables below for easy reference.

Property	Value	Source
Molecular Weight	~730.95 g/mol	
Excitation Maximum (Ex)	~785 nm	
Emission Maximum (Em)	~812 nm	
Extinction Coefficient	$\geq 218,000 \text{ cm}^{-1}\text{M}^{-1}$	
Solubility	DMF, DMSO	

Stock Solution Parameter	Recommendation	Source
Solvent	Anhydrous Dimethyl Sulfoxide (DMSO)	
Concentration	1-10 mM (or 1-10 mg/mL)	
Storage Temperature	-20°C for short-term (≤ 1 month) or -80°C for long-term (≤ 6 months)	
Storage Conditions	Protect from light and moisture. Aliquot to avoid repeated freeze-thaw cycles.	

Application	Typical Working Concentration	Source
Bioconjugation	10:1 molar ratio of dye to protein (starting point)	
Cell Staining / In Vitro Imaging	10-100 μM	
In Vivo Imaging	2.5 mg/mL (in a formulation with PEG300, Tween-80, and Saline)	

Experimental Protocol: Preparation of ICG-Carboxylic Acid Stock Solution

This protocol details the steps for preparing a 10 mM stock solution of **ICG-carboxylic acid** in anhydrous DMSO.

Materials

- **ICG-carboxylic acid** (solid powder)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes (amber or covered with aluminum foil)
- Pipettes and sterile pipette tips
- Vortex mixer
- Analytical balance

Equipment

- Spectrophotometer
- Fluorometer (optional)

Procedure

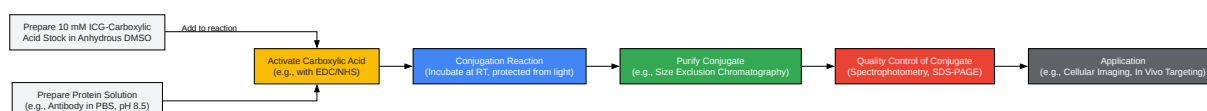
- Preparation:
 - Allow the vial of **ICG-carboxylic acid** powder to equilibrate to room temperature before opening to prevent moisture condensation.
 - Protect all materials and solutions from light throughout the procedure by using amber tubes or covering them with aluminum foil.
- Weighing:

- Carefully weigh out the desired amount of **ICG-carboxylic acid** powder using an analytical balance. For example, for 1 mL of a 10 mM stock solution, weigh out approximately 0.73 mg of **ICG-carboxylic acid** (assuming a molecular weight of 730.95 g/mol).
- Dissolution:
 - Add the appropriate volume of anhydrous DMSO to the vial containing the **ICG-carboxylic acid** powder.
 - Vortex the solution thoroughly until the powder is completely dissolved. Gentle warming (e.g., in a 37°C water bath for a few minutes) can aid in dissolution if necessary.
- Quality Control:
 - Spectrophotometric Analysis:
 - Dilute a small aliquot of the stock solution in DMSO.
 - Measure the absorbance spectrum from 700 nm to 850 nm.
 - The absorbance maximum should be around 785 nm.
 - Calculate the concentration using the Beer-Lambert law ($A = \epsilon cl$), where A is the absorbance, ϵ is the molar extinction coefficient ($\geq 218,000 \text{ M}^{-1}\text{cm}^{-1}$), c is the concentration in mol/L, and l is the path length in cm.
 - Fluorometric Analysis (Optional):
 - Further dilute the aliquot in DMSO.
 - Measure the fluorescence emission spectrum with excitation at ~785 nm. The emission maximum should be around 812 nm.
- Aliquoting and Storage:
 - Aliquot the stock solution into single-use, light-protected microcentrifuge tubes. This minimizes degradation from repeated freeze-thaw cycles and light exposure.

- Store the aliquots at -20°C for up to one month or at -80°C for up to six months.

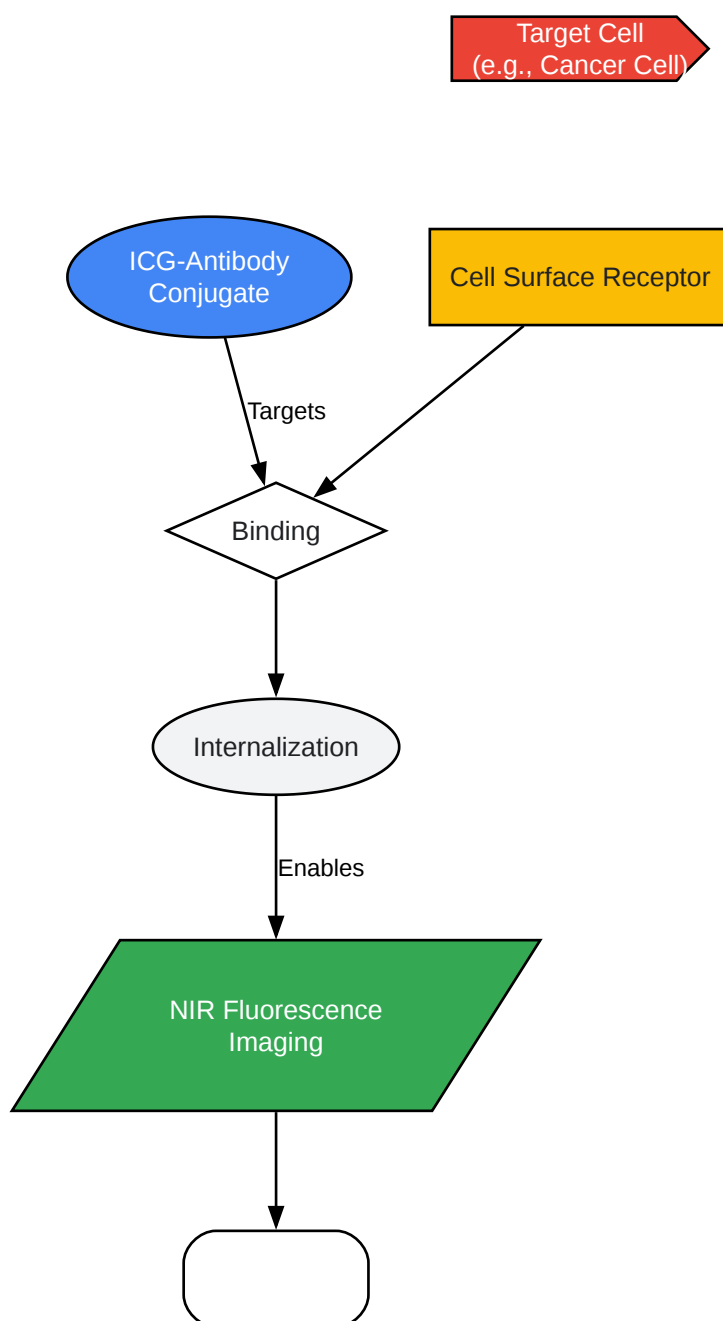
Workflow and Signaling Pathway Diagrams

The following diagrams illustrate a typical experimental workflow for using **ICG-carboxylic acid** in bioconjugation and a conceptual representation of its application in targeted imaging.



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Caption: Workflow for bioconjugation using **ICG-carboxylic acid**.



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Caption: Conceptual pathway for targeted cell imaging with an ICG-conjugate.

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